Technical Guide: 4-Methyl-6(5H)-Phenanthridinone Synthesis & Properties[1]

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Compound of Interest

Compound Name:	*6(5H)-Phenanthridinone, 4-methyl-*
Cat. No.:	*B12328848*

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Executive Summary

4-Methyl-6(5H)-phenanthridinone (4-Methylphenanthridin-6-one) is a tricyclic lactam derivative belonging to the phenanthridine class.[1] It functions primarily as a poly(ADP-ribose) polymerase (PARP) inhibitor, leveraging the phenanthridinone core's ability to mimic the nicotinamide moiety of NAD+. This derivative is of significant interest in medicinal chemistry for exploring Structure-Activity Relationships (SAR) within the PARP binding pocket, specifically probing the steric tolerance of the region adjacent to the lactam nitrogen.

Chemical Identity & Structure

The numbering of the phenanthridinone system is critical for accurate synthesis and SAR analysis.[1]

- IUPAC Name: 4-Methyl-5H-phenanthridin-6-one[1]
- CAS Registry Number: (Analogous to parent 1015-89-0; specific derivative often custom synthesized)
- Molecular Formula: C

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H

NO

- Molecular Weight: 209.24 g/mol [1]

Structural Numbering

The standard numbering scheme assigns the nitrogen atom to position 5 and the carbonyl carbon to position 6.[1] The 4-methyl substituent is located on the A-ring (amine-derived), immediately adjacent to the lactam nitrogen (N5).

Caption: The 4-methyl group is positioned at C4, creating steric bulk near the N5-H donor site. [2]

Synthesis Protocols

The most robust synthetic route involves the construction of the biaryl lactam core via Palladium-Catalyzed Intramolecular C-H Arylation.[1] This method is superior to classical radical cyclizations due to higher yields and milder conditions.[1]

Route 1: Pd-Catalyzed Intramolecular C-H Arylation (Preferred)

This protocol utilizes 2-bromo-N-(2-methylphenyl)benzamide as the precursor.[1] The 2-methyl group on the aniline ring becomes the 4-methyl group in the final phenanthridinone.

Step 1: Amide Coupling (Precursor Synthesis)

Objective: Synthesize 2-bromo-N-(2-methylphenyl)benzamide.[1]

- Reagents:
  - 2-Bromobenzoyl chloride (1.0 equiv)
  - o-Toluidine (2-methylaniline) (1.0 equiv)
  - Triethylamine (Et

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N) (1.2 equiv)

- Dichloromethane (DCM) (anhydrous)

- Procedure:
  - Dissolve o-toluidine (10 mmol) and Et

    N (12 mmol) in anhydrous DCM (50 mL) under N

    atmosphere.
  - Cool the solution to 0°C in an ice bath.
  - Add 2-bromobenzoyl chloride (10 mmol) dropwise over 15 minutes.
  - Allow the mixture to warm to Room Temperature (RT) and stir for 4 hours.
  - Workup: Quench with water (50 mL). Extract with DCM (3 x 30 mL). Wash combined organics with 1M HCl (to remove unreacted amine), then saturated NaHCO

    , and brine.
  - Purification: Dry over Na

    SO

    , concentrate, and recrystallize from Ethanol/Hexane to yield white crystals.

Step 2: Palladium-Catalyzed Cyclization

Objective: Form the C-C biaryl bond to close the lactam ring.[1]

- Reagents:
  - Precursor Amide (from Step 1) (1.0 equiv)
  - Pd(OAc)

    (5 mol%)

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- Triphenylphosphine (PPh

) (10 mol%) or PCy

  (for higher activity)
- Cesium Carbonate (Cs

  CO

) (2.0 equiv)
- Solvent: DMF or DMA (anhydrous)

- Procedure:
  - In a pressure tube or Schlenk flask, combine the amide (1.0 mmol), Pd(OAc)

    (11 mg), Ligand (26 mg), and Cs

    CO

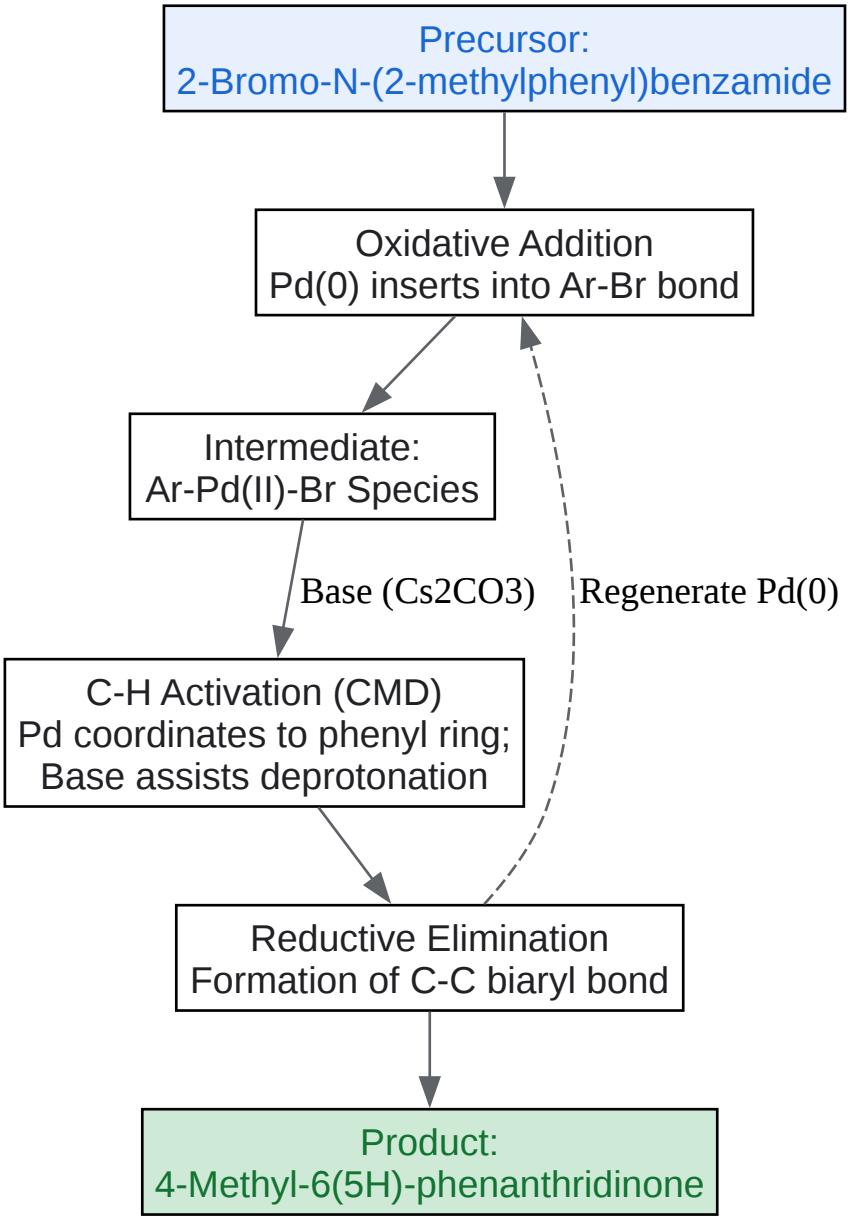
    (650 mg).
  - Evacuate and backfill with Argon (3 times).[1]
  - Add anhydrous DMF (10 mL) via syringe.[1]
  - Heat the sealed vessel to 130°C for 12–16 hours.
  - Monitoring: Check TLC (Ethyl Acetate/Hexane 1:1) for disappearance of starting material.[1]
  - Workup: Cool to RT. Dilute with Ethyl Acetate (50 mL) and filter through a Celite pad to remove inorganic salts and Pd black.
  - Wash the filtrate with water (3 x 20 mL) to remove DMF, then brine.
  - Purification: Flash column chromatography (SiO

    , gradient 0-5% Methanol in DCM) yields 4-methyl-6(5H)-phenanthridinone.[1]

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Synthesis Mechanism & Logic

The reaction proceeds via a Pd(0)/Pd(II) catalytic cycle. The choice of Carbonate base is critical to facilitate the Concerted Metalation-Deprotonation (CMD) pathway, which is often operative in C-H activation steps.



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Caption: Pd-catalyzed intramolecular arylation mechanism via oxidative addition and C-H activation.

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Physicochemical Properties[1][3][4][5][6][7]

The introduction of the methyl group at position 4 alters the solubility and spectral properties compared to the unsubstituted parent.

Property	Value / Description	Note
Appearance	Off-white to pale yellow solid	Typical for phenanthridinones
Melting Point	230–235 °C (Predicted)	High MP due to intermolecular H-bonding (dimer formation)
Solubility	DMSO, DMF, hot Ethanol	Poor solubility in water and non-polar solvents
1H NMR (DMSO-d6)	δ ~2.45 (s, 3H, Me), 11.6 (s, 1H, NH)	Methyl singlet is distinct; NH is downfield
Fluorescence	Blue emission (λ_em ~400-450 nm)	Phenanthridinones are inherently fluorescent
pKa	~10-11 (Lactam NH)	Weakly acidic

NMR Diagnostic: In the 1H NMR, the methyl group at C4 will appear as a singlet around 2.4–2.5 ppm.[1] The proton at C1 (adjacent to the biaryl bond) typically appears as a doublet or multiplet further downfield (~8.3-8.5 ppm) due to the deshielding effect of the carbonyl ring current, distinct from the other aromatic protons.

Biological Applications: PARP Inhibition[1][11]

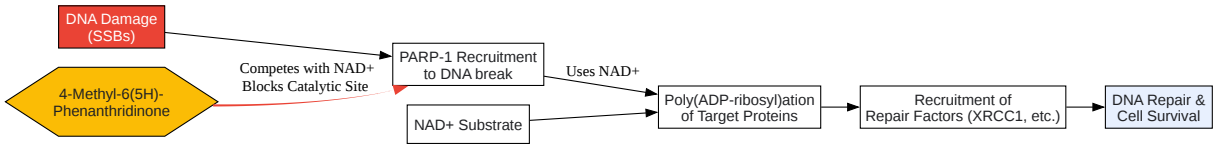
Mechanism of Action

6(5H)-Phenanthridinone derivatives inhibit PARP-1 and PARP-2 by competing with NAD+ for the catalytic binding site.[1]

- Pharmacophore: The lactam (NH-C=O) mimics the nicotinamide carboxamide of NAD+.[1]
- Binding Mode: The lactam NH acts as a Hydrogen Bond Donor (to Gly863 backbone O), and the Carbonyl O acts as a Hydrogen Bond Acceptor (to Ser904 OH).

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- Effect of 4-Methyl: The 4-methyl group is adjacent to the NH donor.[1]
  - Steric Clash: It may introduce steric hindrance, potentially reducing potency compared to the unsubstituted parent if the pocket is tight.
  - Selectivity: Conversely, this steric bulk can be exploited to gain selectivity against other PARP isoforms or related enzymes (e.g., Tankyrases) that may have different pocket dimensions.



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Caption: PARP inhibition pathway. The inhibitor blocks NAD+ binding, preventing PARylation and DNA repair.

Experimental Validation (In Vitro)

To validate the activity of the synthesized 4-methyl derivative:

- Assay: Universal Colorimetric PARP Assay.
- Protocol:
  - Coat 96-well plates with histones.
  - Add PARP enzyme, Biotinylated-NAD+, and activated DNA.[1]
  - Add inhibitor (serial dilutions).[1]
  - Incubate 1 hour.

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- Detect PAR formation using Strep-HRP and TMB substrate.[1]
- Expectation: Calculate IC

  . Compare to 6(5H)-phenanthridinone (typical IC

  ~ 0.3 - 2.0 µM). The 4-methyl analog is expected to be in the low micromolar range.

References

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